

Personal protective equipment for handling 4-Bromo-6-fluoro-1H-indazole

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Compound of Interest

Compound Name: 4-Bromo-6-fluoro-1H-indazole

Cat. No.: B1292545

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Essential Safety and Handling Guide for 4-Bromo-6-fluoro-1H-indazole

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling **4-Bromo-6-fluoro-1H-indazole**, including detailed operational and disposal plans.

Chemical Identifier:

- Name: **4-Bromo-6-fluoro-1H-indazole**
- CAS Number: 885520-35-4[1]

Hazard Identification: **4-Bromo-6-fluoro-1H-indazole** is classified as a hazardous substance. [1][2] It is harmful if swallowed, causes skin irritation, serious eye irritation, and may cause respiratory irritation.[1][2][3] One safety data sheet also classifies a similar compound, 6-Bromo-4-fluoro-1H-indazole, as toxic if swallowed.[3][4]

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory to ensure the safety of all laboratory personnel. The following table summarizes the required PPE for handling **4-Bromo-6-fluoro-1H-indazole**.

Body Part	Personal Protective Equipment	Specifications and Rationale
Hands	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Regularly inspect gloves for any signs of tears or holes before use. [5]
Eyes	Safety glasses with side shields or goggles	Provides crucial protection against splashes and airborne particles. [5]
Face	Face shield	To be used in conjunction with safety glasses or goggles, especially when there is a significant risk of splashing. [5]
Body	Laboratory coat	A standard lab coat is required to protect against skin contact. [5] For extensive handling, a chemically impervious suit may be necessary. [6]
Respiratory	NIOSH-approved respirator	Required when handling the powder outside of a certified chemical fume hood or if dust generation is likely. The specific type of respirator should be determined by a formal risk assessment. [5]

Operational Plan: Step-by-Step Handling Protocol

Adherence to the following procedural steps is essential for the safe handling of **4-Bromo-6-fluoro-1H-indazole**.

1. Preparation and Engineering Controls:

- All handling of solid **4-Bromo-6-fluoro-1H-indazole** should be conducted in a certified chemical fume hood to minimize inhalation exposure.[\[5\]](#)
- Ensure that an eyewash station and safety shower are readily accessible.[\[7\]](#)
- Before starting work, verify that all necessary PPE is available and in good condition.[\[5\]](#)

2. Handling the Compound:

- Wear all required PPE as detailed in the table above.
- Avoid the formation of dust when handling the solid material.[\[1\]](#)[\[2\]](#) Use appropriate tools, such as spatulas, for transferring the compound.[\[5\]](#)
- Do not eat, drink, or smoke when using this product.[\[1\]](#)[\[4\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)[\[4\]](#)[\[8\]](#)

3. In Case of a Spill:

- Evacuate the immediate area.[\[5\]](#)
- If the spill is small and you are trained to handle it, wear appropriate PPE, including respiratory protection.[\[5\]](#)
- Carefully sweep up the solid material, avoiding dust generation, and place it into a sealed, labeled container for disposal.[\[5\]](#)[\[8\]](#)
- Decontaminate the spill area with a suitable solvent (e.g., ethanol or acetone) and collect the cleaning materials for disposal as hazardous waste.[\[1\]](#)

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention. [2] [4]
Skin Contact	Immediately wash the affected area with plenty of soap and water. [1] [2] [4] Remove contaminated clothing and wash it before reuse. [1] Seek medical attention if irritation persists.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes and seek immediate medical attention. [1] [2] [4]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. [1] [4] Never give anything by mouth to an unconscious person. [2] [4] Call a physician or poison control center immediately. [4]

Disposal Plan

Proper disposal of **4-Bromo-6-fluoro-1H-indazole** and its waste is crucial to prevent environmental contamination and ensure regulatory compliance.

1. Waste Segregation:

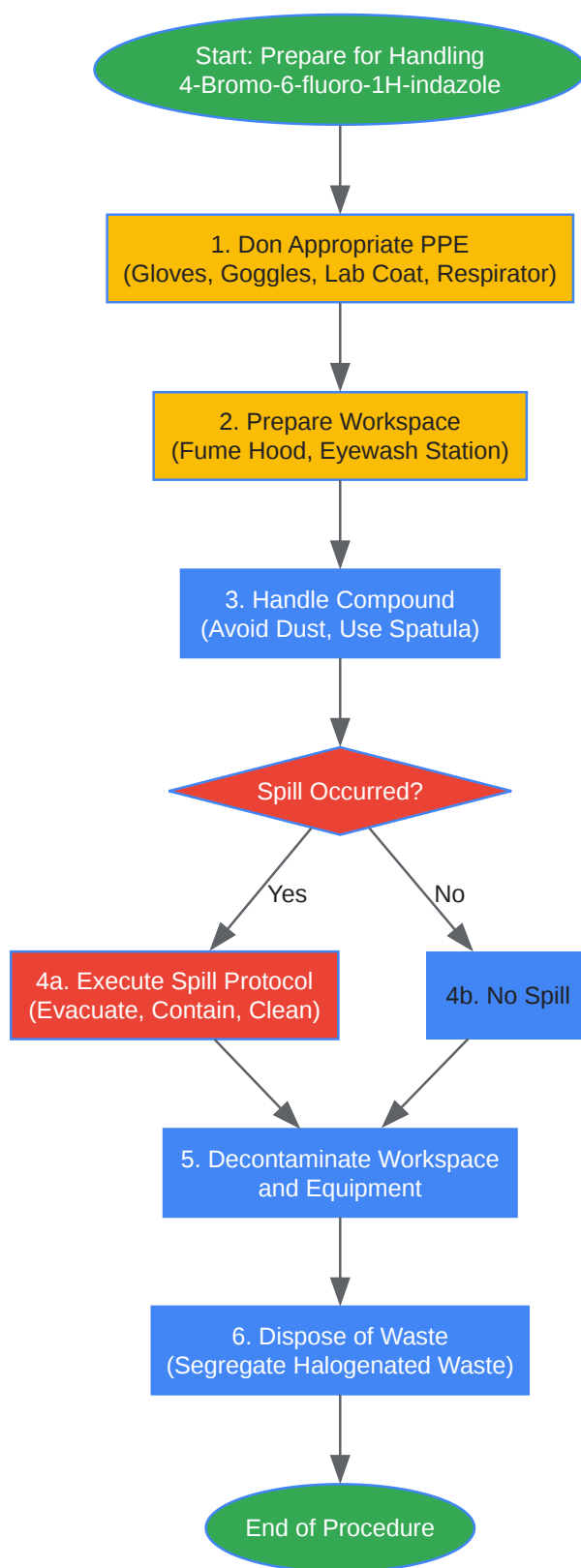
- Due to its bromine content, this compound is classified as a halogenated organic compound.
- All waste containing **4-Bromo-6-fluoro-1H-indazole** must be collected in a designated and clearly labeled "Halogenated Organic Waste" container.[\[7\]](#)
- Do Not Mix: Never combine halogenated waste with non-halogenated organic waste.[\[7\]](#)
- Use chemically compatible waste containers, such as high-density polyethylene (HDPE) for liquid waste.[\[7\]](#)

2. Disposal Protocol:

- Pure or Unused Chemical: Carefully transfer the solid into a designated "Halogenated Organic Waste" container, avoiding dust generation.[\[7\]](#)
- Contaminated Labware and Materials (e.g., gloves, weighing paper): Place solid contaminated materials in a sealed bag and deposit them into the solid "Halogenated Organic Waste" container.[\[7\]](#)
- Contaminated Glassware: Decontaminate glassware by rinsing with a suitable solvent (e.g., ethanol or acetone). Collect the rinsate in the liquid "Halogenated Organic Waste" container. After decontamination, the glassware can be washed according to standard laboratory procedures.[\[7\]](#)
- Final Disposal: The final disposal of the waste must be carried out by a licensed and approved waste disposal facility, typically via controlled incineration. Do not dispose of this chemical down the drain or in regular trash.

Visual Workflow for Safe Handling

The following diagram illustrates the key decision points and procedural flow for safely handling **4-Bromo-6-fluoro-1H-indazole** in a laboratory setting.



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Caption: Workflow for handling **4-Bromo-6-fluoro-1H-indazole**.

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